

# synthesis of Boc-Asn-OBzl from Boc-L-asparagine

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## Compound Focus: Boc-asn-obzl

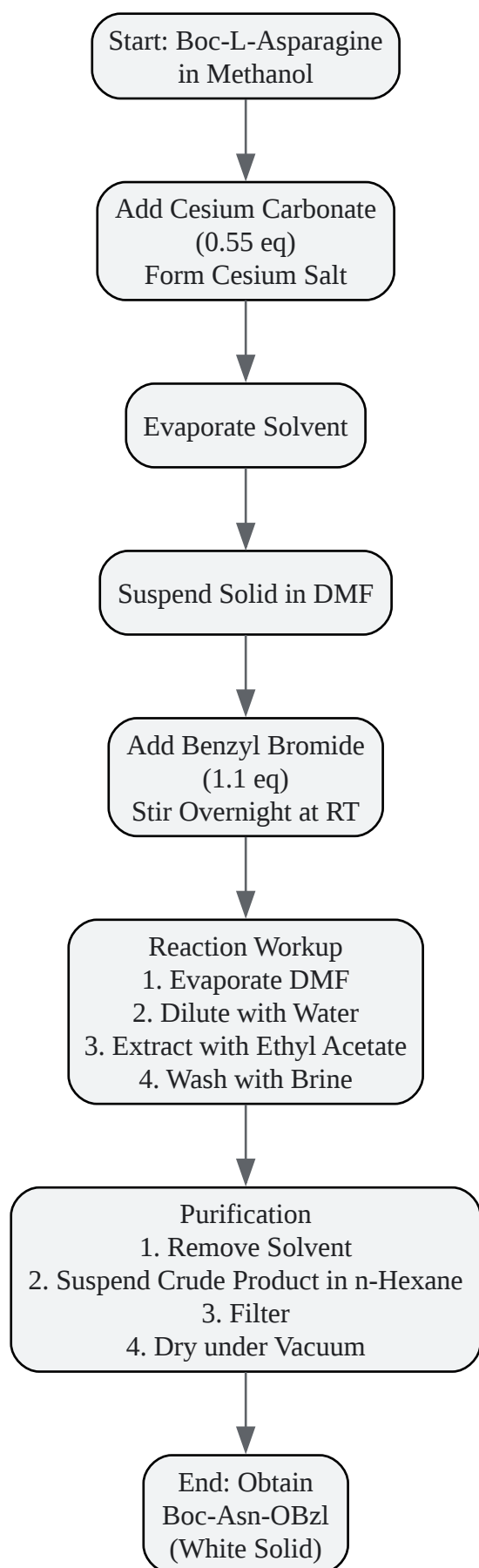
CAS No.: 13512-57-7

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## Synthetic Protocol

The synthesis of **Boc-Asn-OBzl** from Boc-L-asparagine is a one-pot two-step procedure, involving first the formation of a cesium salt and subsequent benzylation. The following workflow outlines the key stages of the synthesis, workup, and purification [1].



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The table below details the specific quantities and conditions for the reaction [1].

Parameter	Specification
Starting Material	Boc-L-Asparagine (20.7 g, 89.1 mmol, 1.0 eq)
Solvent (Step 1)	Methanol (500 mL)
Base	Cesium Carbonate (15.97 g, 49.0 mmol, 0.55 eq)
Solvent (Step 2)	N,N-Dimethylformamide (DMF, 200 mL)
Alkylating Agent	Benzyl Bromide (11.6 mL, 98.0 mmol, 1.1 eq)
Reaction Time	Stirred overnight at room temperature
Workup	Evaporation, dilution with water (300 mL), extraction with ethyl acetate (200 mL), wash with brine (50 mL)
Purification	Solvent removal, suspension in n-hexane (160 mL), filtration, and drying under vacuum
Isolated Yield	51% (14.68 g)

## Critical Notes & Safety

- **Side Reactions:** The primary concern is the potential **dehydration of the asparagine side chain**, leading to a nitrile-containing byproduct, Boc- $\beta$ -cyano-L-alanine-Pro-OBzl [2] [3]. The use of cesium salt is likely crucial to provide a mild, basic environment that minimizes this side reaction.
- **Aspartimide Formation:** While more common during peptide chain assembly, aspartimide formation can occur with protected aspartic acid derivatives under basic conditions. The described protocol avoids strong bases like DBU, which are known to promote this side reaction [2].

- **Safety Considerations:**

- **Benzyl bromide** is a potent lachrymator (tear gas) and a severe skin and respiratory irritant. All manipulations must be performed in a well-ventilated **fume hood** while wearing appropriate personal protective equipment (PPE) like gloves and safety glasses.
- DMF is a known teratogen and should be handled with care, using appropriate engineering controls.

## Product Characterization

Successful synthesis should be confirmed by analytical data. The following table summarizes the expected physical and spectroscopic properties of **Boc-Asn-OBzl** [4] [1].

Property	Reported Value
CAS Number	13512-57-7
Molecular Formula	C <sub>16</sub> H <sub>22</sub> N <sub>2</sub> O <sub>5</sub>
Molecular Weight	322.36 g/mol
Appearance	White to off-white solid
Melting Point	113-115°C (literature procedure); 124-126°C (commercial source)
Boiling Point	538.6 °C (predicted)
Density	1.188 g/cm <sup>3</sup>
Storage	2-8°C
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ 7.35 (m, 6H), 7.13 (d, J = 7.9 Hz, 1H), 6.94 (br s, 1H), 5.10 (s, 2H), 4.39 (q, J = 7.4 Hz, 1H), 2.6-2.4 (m, 2H), 2.03 (t, J = 7.3 Hz, 2H), 1.37 (s, 9H)

## Application in Peptide Synthesis

**Boc-Asn-OBzl** is a protected amino acid building block used in **Boc-based solid-phase peptide synthesis (SPPS)** [2].

- The **Boc group** protects the alpha-amino group and is removable under strong acidic conditions (e.g., TFA or HCl), while the **benzyl (OBzl) group** protects the side chain carboxylic acid and is stable to these conditions [2] [5].
- Although asparagine can sometimes be used without side-chain protection, protecting the amide group with a trityl (Trt) group is often preferred in Fmoc-SPPS to prevent side reactions and improve solubility [2]. The protocol outlined here provides an alternative for Boc-chemistry strategies.

## Search Limitations

The core synthetic procedure is from a 2005 patent. I was unable to find a more recent or optimized protocol in the open literature through this search. Researchers may need to validate and potentially optimize this method in their own laboratories.

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To cite this document: Smolecule. [synthesis of Boc-Asn-OBzl from Boc-L-asparagine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b688887#synthesis-of-boc-asn-obzl-from-boc-l-asparagine>]

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